

Physical and chemical properties of 2,4-Bis(methylthio)pyrimidine

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Compound of Interest

Compound Name: 2,4-Bis(methylthio)pyrimidine

Cat. No.: B1268842

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An In-depth Technical Guide to 2,4-Bis(methylthio)pyrimidine

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2,4-Bis(methylthio)pyrimidine**, geared towards researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

2,4-Bis(methylthio)pyrimidine is a sulfur-containing heterocyclic organic compound. Its fundamental properties are summarized below.

Table 1: Physical and Chemical Properties of **2,4-Bis(methylthio)pyrimidine**

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ S ₂	[1] [2]
Molecular Weight	172.3 g/mol	[1]
CAS Number	5909-26-2	[1]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	[3]
Solubility	Data not available	[3]

Synthesis and Reactivity

The synthesis of **2,4-Bis(methylthio)pyrimidine** can be achieved through the alkylation of the corresponding dithione precursor. A general synthetic approach involves the methylation of 2,4-dithiopyrimidine. While a specific detailed protocol for this exact compound is not readily available in the cited literature, a general procedure can be inferred from the synthesis of analogous 2-methylthio-1,4-dihydropyrimidines.[\[4\]](#)[\[5\]](#)[\[6\]](#) This typically involves the reaction of the corresponding thione with a methylating agent, such as methyl iodide, in the presence of a base.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The chemical reactivity of **2,4-Bis(methylthio)pyrimidine** is characteristic of pyrimidine thioethers. The methylthio groups can be displaced by various nucleophiles, making it a versatile intermediate for the synthesis of other substituted pyrimidines.

Spectroscopic Data

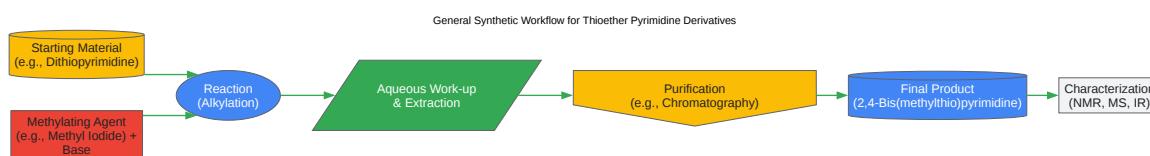
Detailed experimental spectroscopic data for **2,4-Bis(methylthio)pyrimidine** is not widely available in the reviewed public literature. However, the expected spectral characteristics can be inferred from related structures.

Table 2: Expected Spectroscopic Characteristics

Technique	Expected Signals
¹ H NMR	Signals corresponding to the methyl protons of the two methylthio groups and the protons on the pyrimidine ring.
¹³ C NMR	Resonances for the methyl carbons, the carbons of the pyrimidine ring, including those attached to the sulfur atoms.
IR Spectroscopy	Characteristic absorption bands for C-H, C=N, and C-S bonds.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound.

Experimental Protocols

A detailed, experimentally validated protocol for the synthesis and purification of **2,4-Bis(methylthio)pyrimidine** is not available in the public domain literature. However, a general workflow for the synthesis of related thioether pyrimidine derivatives is presented below.



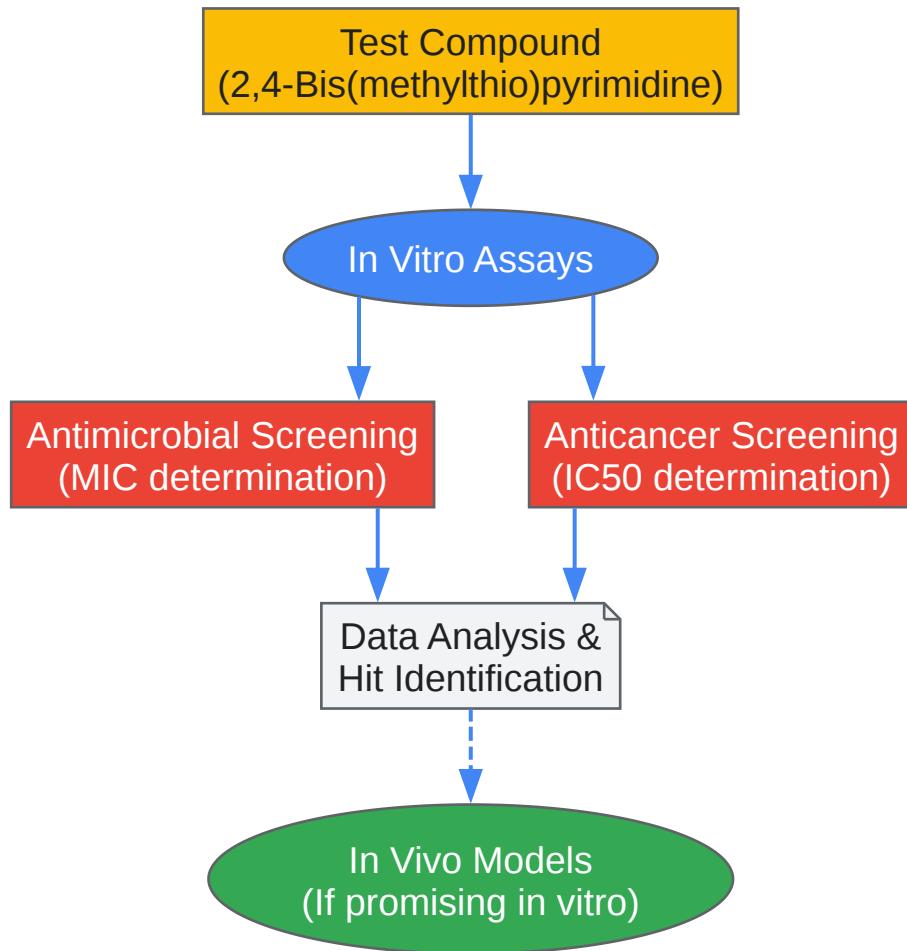
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General Synthetic Workflow

Biological Activity

While specific studies on the biological activity of **2,4-Bis(methylthio)pyrimidine** are limited in the available literature, the broader class of pyrimidine derivatives is well-documented for a wide range of pharmacological effects.^{[4][5][6]} These include potential antimicrobial and anticancer properties.^[7] The biological potential of this specific compound would need to be determined through dedicated screening programs.

General Biological Screening Workflow



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